

# Technical Brief on Aluminum Zinc Sulfate and Related Compounds

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This document addresses the inquiry regarding the physical and chemical properties of the compound with the chemical formula Al<sub>2</sub>Zn(SO<sub>4</sub>)<sub>4</sub>. Our comprehensive search of scientific literature and chemical databases indicates that Aluminum Zinc Sulfate (Al<sub>2</sub>Zn(SO<sub>4</sub>)<sub>4</sub>) is not a well-characterized or commonly documented compound.

While the stoichiometric formula is plausible, there is a significant lack of published experimental data regarding its synthesis, physical properties, chemical behavior, and potential biological interactions. Therefore, providing an in-depth technical guide or whitepaper with detailed experimental protocols and signaling pathways specifically for Al<sub>2</sub>Zn(SO<sub>4</sub>)<sub>4</sub> is not feasible at this time.

However, we have compiled the available information on a closely related entry in the PubChem database and will provide a detailed overview of the properties of the constituent salts, aluminum sulfate  $(Al_2(SO_4)_3)$  and zinc sulfate  $(ZnSO_4)$ , which are well-documented and may be of interest for your research.

#### **Aluminum Zinc Sulfate (PubChem Data)**

The PubChem database lists a compound as "Aluminum ZINC sulfate" with the molecular formula Al<sub>2</sub>O<sub>16</sub>S<sub>4</sub>Zn, which corresponds to Al<sub>2</sub>Zn(SO<sub>4</sub>)<sub>4</sub>.[1] The available computed data is summarized below. It is important to note that these are predicted properties and have not been experimentally verified.



Property	Value
IUPAC Name	dialuminum;zinc;tetrasulfate
Molecular Formula	Al <sub>2</sub> O <sub>16</sub> S <sub>4</sub> Zn
Molecular Weight	503.6 g/mol
CAS Number	22992-10-5
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	16

Source: PubChem CID 44135761[1]

Due to the absence of experimental data for  $Al_2Zn(SO_4)_4$ , we will now focus on the individual, well-characterized sulfate compounds of aluminum and zinc.

## Aluminum Sulfate (Al<sub>2</sub>(SO<sub>4</sub>)<sub>3</sub>)

Aluminum sulfate is an industrially significant chemical compound often found in hydrated forms.[2][3] The anhydrous form occurs naturally as the rare mineral millosevichite.[2][3]

**Physical Properties of Aluminum Sulfate** 

Property	Anhydrous (Al₂(SO₄)₃)	Octadecahydrate (Al <sub>2</sub> (SO <sub>4</sub> ) <sub>3</sub> ·18H <sub>2</sub> O)
Molar Mass	342.15 g/mol [3][4]	666.44 g/mol [3][4]
Appearance	White crystalline solid[3][5][6]	White crystalline solid, hygroscopic[3]
Density	2.672 g/cm <sup>3</sup> [4]	1.69 g/cm³ (at 17 °C)[6]
Melting Point	Decomposes at 770 °C[4]	86.5 °C (with decomposition) [4][6]
Solubility in Water	36.4 g/100 mL at 20 °C[4]	86.9 g/100 mL at 0 °C[6]

# **Chemical Properties of Aluminum Sulfate**



- Acidity: Solutions of aluminum sulfate are acidic due to the hydrolysis of the Al<sup>3+</sup> ion.
- Decomposition: When heated, it decomposes to y-alumina and sulfur trioxide.[3]
- Reactions: It reacts with sodium bicarbonate, producing carbon dioxide, which is utilized in fire-extinguishing foams.[3] In aqueous solutions, it forms a gelatinous precipitate of aluminum hydroxide, Al(OH)<sub>3</sub>, which is used in water purification and dyeing.[3]

## **Synthesis of Aluminum Sulfate**

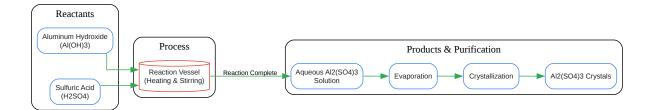
A common laboratory and industrial synthesis involves the reaction of aluminum hydroxide with sulfuric acid:[7]

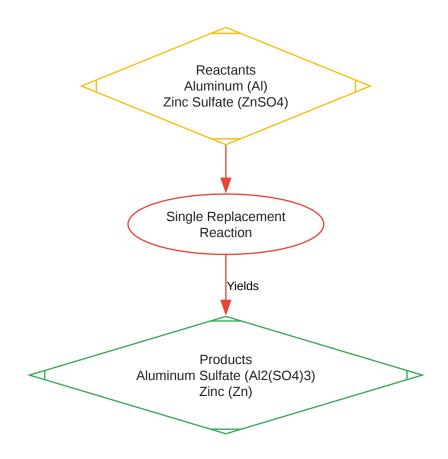
$$2 \text{ Al}(OH)_3 + 3 \text{ H}_2SO_4 \rightarrow \text{Al}_2(SO_4)_3 + 6 \text{ H}_2O$$

Alternatively, it can be synthesized by reacting aluminum metal with sulfuric acid:[7]

$$2 AI + 3 H_2SO_4 \rightarrow AI_2(SO_4)_3 + 3 H_2$$







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